

flavoxate stability in acidic and oxidative stress conditions

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Compound Focus: Flavoxate

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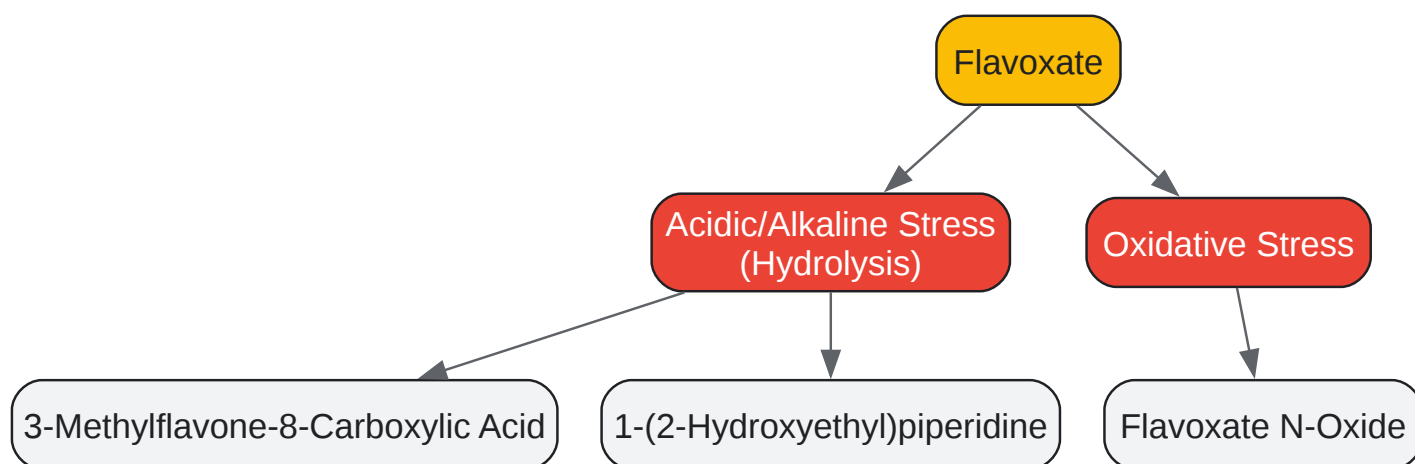
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Flavoxate Stability Under Stress Conditions

The table below summarizes quantitative data on **flavoxate** hydrochloride degradation from a controlled stability study [1]:

Stress Condition	Details	Extent of Degradation
Acidic Hydrolysis	0.01 N HCl, reflux, 4 hours	~11% [1]
Alkaline Hydrolysis	pH 9.3 phosphate buffer, 80°C, 30 min	~21% [1]
Oxidative Stress	3% H ₂ O ₂ , room temperature, 3 hours	~0.5% (forming N-oxide) [1]
Aqueous Hydrolysis	Water, reflux, 4 hours	~21% [1]
Thermal Stress (Solid)	80°C, 4 weeks	~0.7-1.5% [2]
Photolytic Stress (Solid)	380-770 nm, 650 W/m ² , 16 hours	Insignificant [2]

The primary degradation pathway for **flavoxate** in solution is **hydrolytic cleavage** of its ester moiety, leading to the formation of **3-methylflavone-8-carboxylic acid** and **1-(2-hydroxyethyl)piperidine** [2] [1]. Under oxidative conditions, the primary product is the **N-oxide** of **flavoxate** [1].



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Detailed Experimental Protocols

Here are detailed methods for conducting stability studies and analyzing **flavoxate** and its degradants.

Stability-Indicating HPLC Method using Micellar Eluent [1]

This green chemistry method is effective for separating **flavoxate** from its degradation products.

- **Chromatographic Conditions:**

- **Column:** BDS Hypersil phenyl (4.6 mm × 250 mm, 5 μm)
- **Mobile Phase:** 0.15 M sodium dodecyl sulphate, 15% n-propanol, 0.3% triethylamine, and 0.02 M orthophosphoric acid (pH 2.5)
- **Flow Rate:** Isocratic flow
- **Detection:** UV at 325 nm
- **Injection Volume:** 20 μL

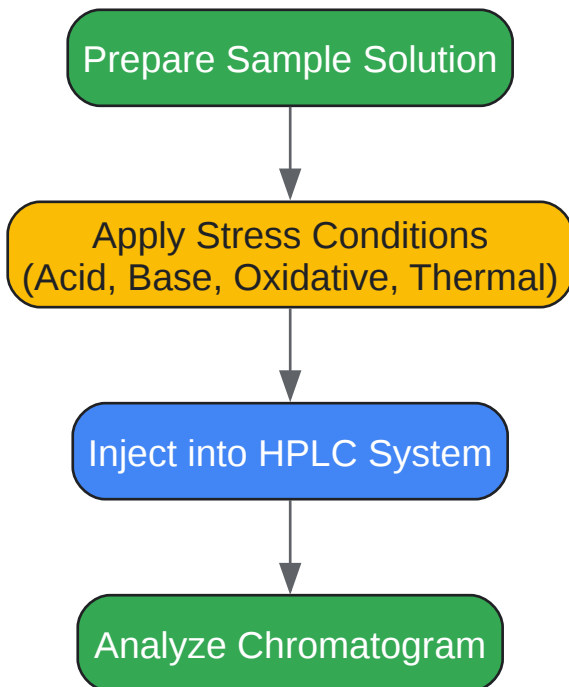
- **Sample Preparation:**

- Prepare a stock solution of **flavoxate** HCl in the mobile phase.
- For stress studies, subject portions of this solution to acidic, alkaline, oxidative, neutral, and photolytic conditions as per ICH guidelines.
- After the stress period, dilute the samples with the mobile phase to a concentration within the linear range (2.0–40.0 μg mL⁻¹) and inject into the system.

Rapid RP-HPLC Method for Assay and Stability [3]

This method allows for the rapid quantification of **flavoxate** in bulk and solid dosage forms.

- **Chromatographic Conditions:**
 - **Column:** Zorbax Eclipse XDB-C18 (150 mm × 4.6 mm, 5 μm)
 - **Mobile Phase:** Acetonitrile : 0.1% formic acid in water (75:25 v/v, pH 3.0)
 - **Flow Rate:** 0.8 mL/min
 - **Detection:** UV at 218 nm
 - **Internal Standard:** Ibuprofen (50 μg/mL)
 - **Injection Volume:** 20 μL
 - **Retention Time:** **Flavoxate** ~1.44 minutes; Ibuprofen ~3.50 minutes.
- **Sample Preparation:**
 - Weigh and powder tablets.
 - Dissolve an amount equivalent to 10 mg of **flavoxate** HCl in 10 mL of mobile phase by sonication for 10 minutes.
 - Filter the solution through a 0.45 μm membrane filter and dilute to the desired concentration.



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Frequently Asked Questions (FAQs)

Q1: What is the primary stability concern when handling flavoxate HCl in solution? The primary concern is **hydrolytic degradation**. **Flavoxate**'s ester bond is labile in aqueous solutions, especially at neutral to alkaline pH. To ensure stability, prepare solutions immediately before use and avoid extreme pH conditions during analysis [2] [1].

Q2: How should flavoxate HCl reference standards and tablet formulations be stored? The drug in solid form is highly stable. Store **flavoxate** HCl powder and tablets at room temperature (15-30°C). The drug product has a typical shelf life of 3 years from the date of manufacture when stored under these conditions [2].

Q3: Which stress condition causes the most significant degradation? While acidic and alkaline hydrolysis cause substantial degradation (11-21%), **alkaline conditions (pH >7) pose the greatest risk**, leading to rapid and significant breakdown of the molecule [1].

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References

1. A green HPLC method for the analysis and stability study ... [pubs.rsc.org]
2. Flavoxate - an overview | ScienceDirect Topics [sciencedirect.com]
3. Liquid Chromatographic Determination of Flavoxate HCl in ... [pmc.ncbi.nlm.nih.gov]

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